

Tributylbenzylammonium Bromide chemical properties and structure

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Compound of Interest

Compound Name: *Tributylbenzylammonium Bromide*

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Tributylbenzylammonium Bromide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and applications of **Tributylbenzylammonium Bromide**. The information is curated for professionals in research and development, with a focus on delivering precise, data-driven insights and methodologies.

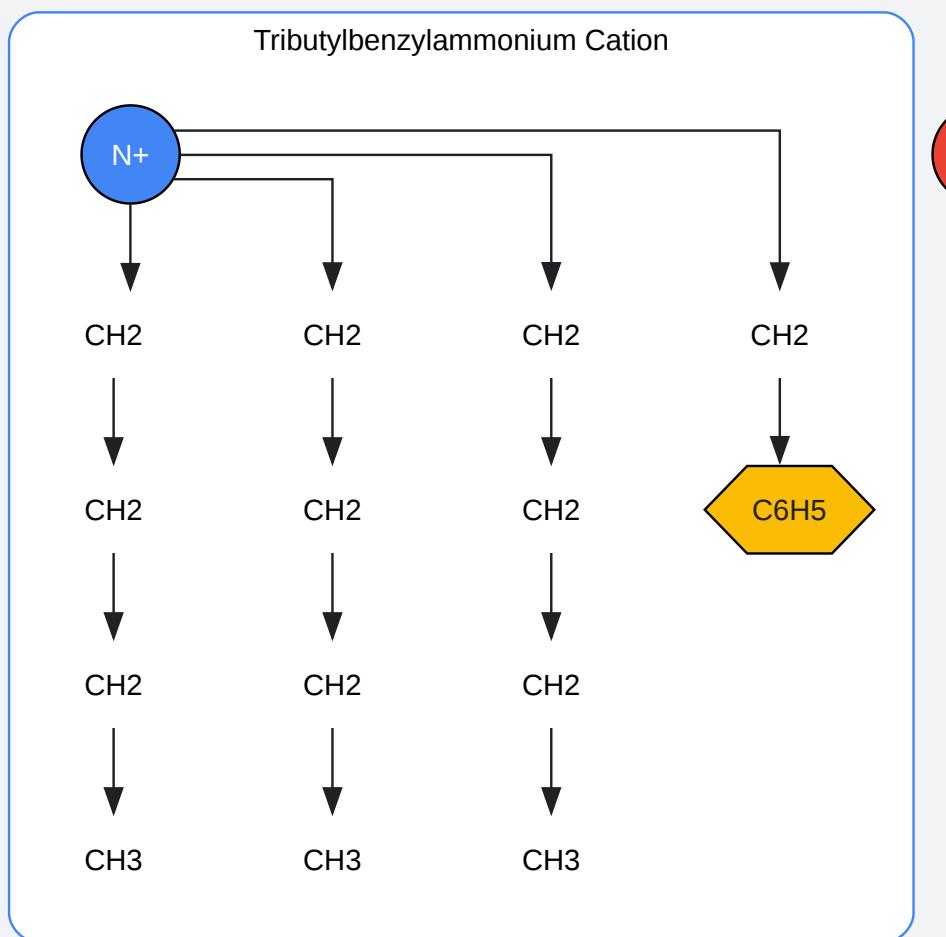
Chemical Properties and Structure

Tributylbenzylammonium bromide is a quaternary ammonium salt characterized by a central nitrogen atom bonded to three butyl groups and one benzyl group, with bromide as the counter-ion. This structure imparts properties that make it a versatile phase-transfer catalyst.

Chemical Structure

The structure of **tributylbenzylammonium bromide** consists of a positively charged tributylbenzylammonium cation and a bromide anion.

Chemical Structure of Tributylbenzylammonium Bromide



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Caption: Structure of **Tributylbenzylammonium Bromide**.

Physicochemical Properties

A summary of the key physicochemical properties of **tributylbenzylammonium bromide** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₁₉ H ₃₄ BrN	[1]
Molecular Weight	356.38 g/mol	[2][3]
Appearance	Solid	[2][4]
Melting Point	169-175 °C	[2][4]
Solubility	Soluble in water and various organic solvents such as methanol, ethanol, and acetone.[5]	[5]
CAS Number	25316-59-0	[2][3]
SMILES String	CCCC--INVALID-LINK-- (CCCC)Cc1ccccc1.[Br-]	[2]
InChI Key	UDYGXWPMSJPFDG- UHFFFAOYSA-M	[2]

Experimental Protocols

This section details the methodologies for the synthesis and analysis of **tributylbenzylammonium bromide**, compiled from established chemical literature.

Synthesis of Tributylbenzylammonium Bromide

The synthesis of **tributylbenzylammonium bromide** is typically achieved through a quaternization reaction, a type of S_n2 reaction, between tributylamine and benzyl bromide.

Materials:

- Tributylamine
- Benzyl bromide
- Acetonitrile (or another suitable polar aprotic solvent)

- Diethyl ether (for washing)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve tributylamine (1 equivalent) in acetonitrile.
- Slowly add benzyl bromide (1 to 1.1 equivalents) to the stirred solution at room temperature.
- Heat the reaction mixture to reflux (approximately 82°C for acetonitrile) and maintain for several hours (e.g., 24-48 hours). The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature. The product may precipitate out of the solution.
- If precipitation occurs, collect the solid by vacuum filtration. If not, reduce the solvent volume under reduced pressure to induce crystallization.
- Wash the collected solid with cold diethyl ether to remove any unreacted starting materials.
- Dry the purified **tributylbenzylammonium bromide** under vacuum.

Analytical Methods

The purity and identity of the synthesized **tributylbenzylammonium bromide** can be confirmed using several analytical techniques.

1. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: Dissolve a small sample in a suitable deuterated solvent (e.g., CDCl_3 or D_2O). The spectrum should show characteristic peaks for the butyl and benzyl protons.
- ^{13}C NMR: Similarly, acquire the ^{13}C NMR spectrum to confirm the carbon framework of the molecule.

2. Mass Spectrometry (MS):

- Electrospray ionization (ESI) mass spectrometry can be used to determine the mass of the tributylbenzylammonium cation ($C_{19}H_{34}N^+$), which has a calculated m/z of 276.2691.[6]

3. Titration for Bromide Content:

- The bromide content can be determined by argentometric titration. Dissolve a known weight of the sample in deionized water and titrate with a standardized solution of silver nitrate using a suitable indicator (e.g., potassium chromate or an adsorption indicator like eosin Y) or a potentiometric endpoint.

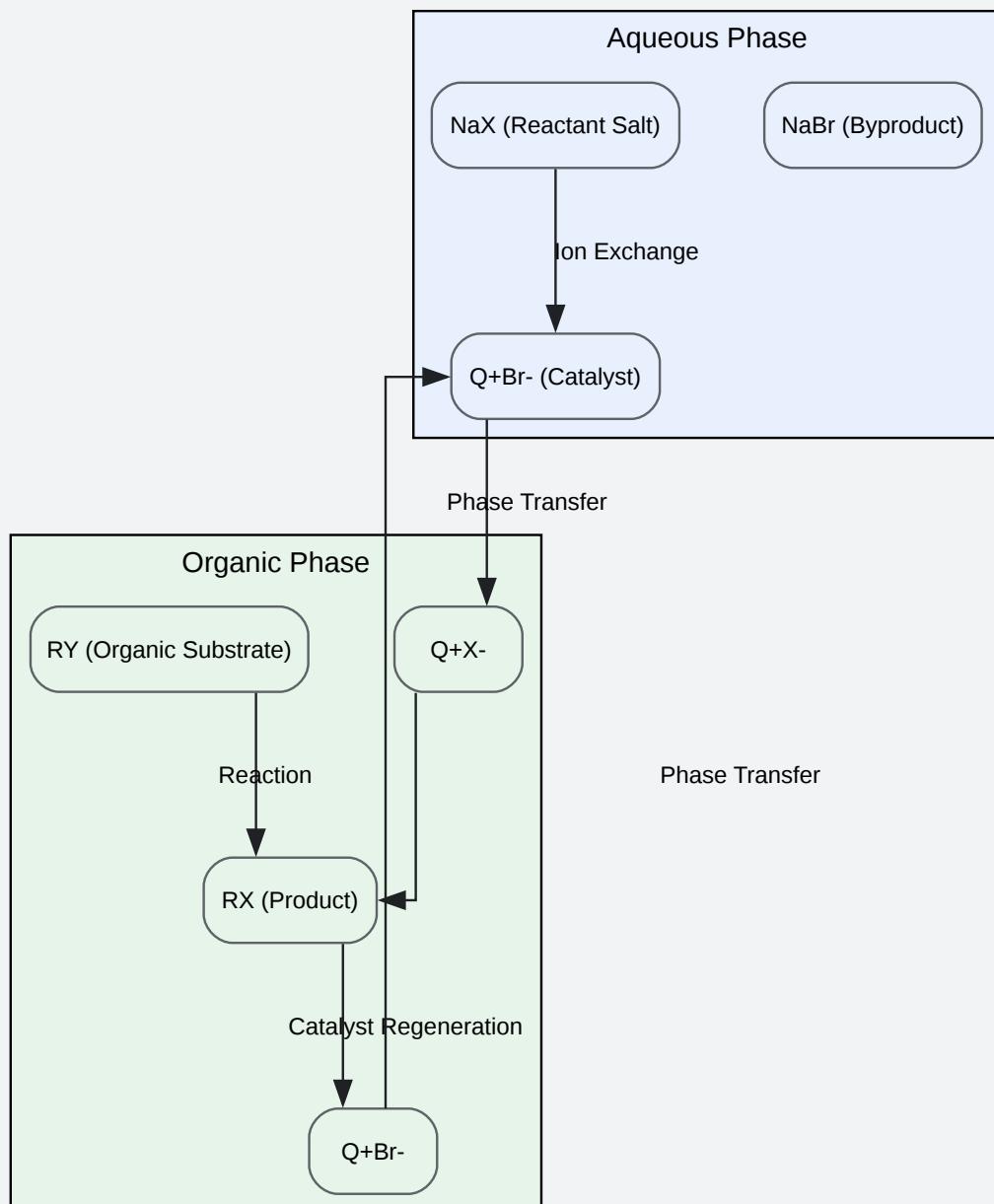
Applications and Mechanisms

Tributylbenzylammonium bromide is primarily utilized as a phase-transfer catalyst (PTC) in various organic reactions.

Mechanism of Phase-Transfer Catalysis

In a biphasic system (e.g., aqueous and organic), the quaternary ammonium salt facilitates the transfer of a reactant (typically an anion) from the aqueous phase to the organic phase where the reaction with an organic substrate occurs. The lipophilic butyl and benzyl groups of the cation allow it to be soluble in the organic phase, while the positive charge pairs with the anion from the aqueous phase.

Mechanism of Phase-Transfer Catalysis

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